An In-depth Technical Guide to UCD38B Hydrochloride

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Compound of Interest		
Compound Name:	*UCD38B HCl*	
Cat. No.:	*B611543*	*Get Quote*

This document provides a comprehensive technical overview of UCD38B Hydrochloride (HCl), a specialized small molecule inhibitor. It is intended for researchers, scientists, and professionals in the field of drug development who require a deep understanding of this compound's properties, mechanism, and practical application in a laboratory setting.

Introduction: The Scientific Context of UCD38B HCl

UCD38B HCl is a cell-permeable small molecule that has been identified as an intracellular inhibitor of urokinase-type plasminogen activator (uPA).[1] Its primary significance in biomedical research lies in its ability to induce programmed necrosis in both proliferative and non-proliferative high-grade glioma cells.[1] This unique mode of action distinguishes it from conventional apoptotic inducers and presents a novel therapeutic avenue for aggressive cancers that are often resistant to standard treatments. Understanding the technical nuances of **UCD38B HCl** is paramount for its effective utilization in preclinical research and development.

Physicochemical Properties

A thorough grasp of a compound's physical and chemical characteristics is fundamental to experimental design, ensuring accuracy in solution preparation, and interpreting results.

Molecular Formula and Weight

The chemical formula and molecular weight are critical for preparing solutions of precise concentrations. UCD38B is supplied as a hydrochloride salt to enhance its solubility and

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stability.

- Molecular Formula: $C_{15}H_{17}Cl_2N_7O_3$[1]
- Molecular Weight: 414.25 g/mol [1]

This molecular weight is inclusive of the hydrochloride (HCl) moiety. The contribution of the HCl is approximately 36.46 g/mol , a value derived from the atomic weights of hydrogen (≈1.01 g/mol) and chlorine (≈35.45 g/mol).[2] For exacting stoichiometric calculations, it is crucial to use the full molecular weight of the salt form.

Chemical Structure

The chemical structure of UCD38B dictates its biological activity, defining how it interacts with its molecular target. The molecule is characterized by a substituted pyrimidine core.

Systematic (IUPAC) Name: A formal IUPAC name is not readily available in public databases.

SMILES String: Cl.NC(=N)NC(=O)c1nc(Cl)c(NCC(=O)OCc2ccccc2)nc1N[1]

This string provides a linear representation of the 2D chemical structure, which is essential for computational modeling and database searches. The structure features a benzyl ester, a chloro-substituted diaminopyrimidine ring, and a guanidinocarbonyl group, all of which contribute to its binding affinity and inhibitory function.

Mechanism of Action: Targeting Urokinase-Type Plasminogen Activator (uPA)

UCD38B HCl functions as an intracellular inhibitor of the urokinase-type plasminogen activator (uPA). uPA is a serine protease that plays a critical role in cancer progression by mediating extracellular matrix degradation, which is essential for tumor invasion and metastasis. By inhibiting uPA, UCD38B disrupts this cascade. The downstream effect of this inhibition in high-grade glioma cells is the induction of programmed necrosis, a regulated form of cell death distinct from apoptosis.

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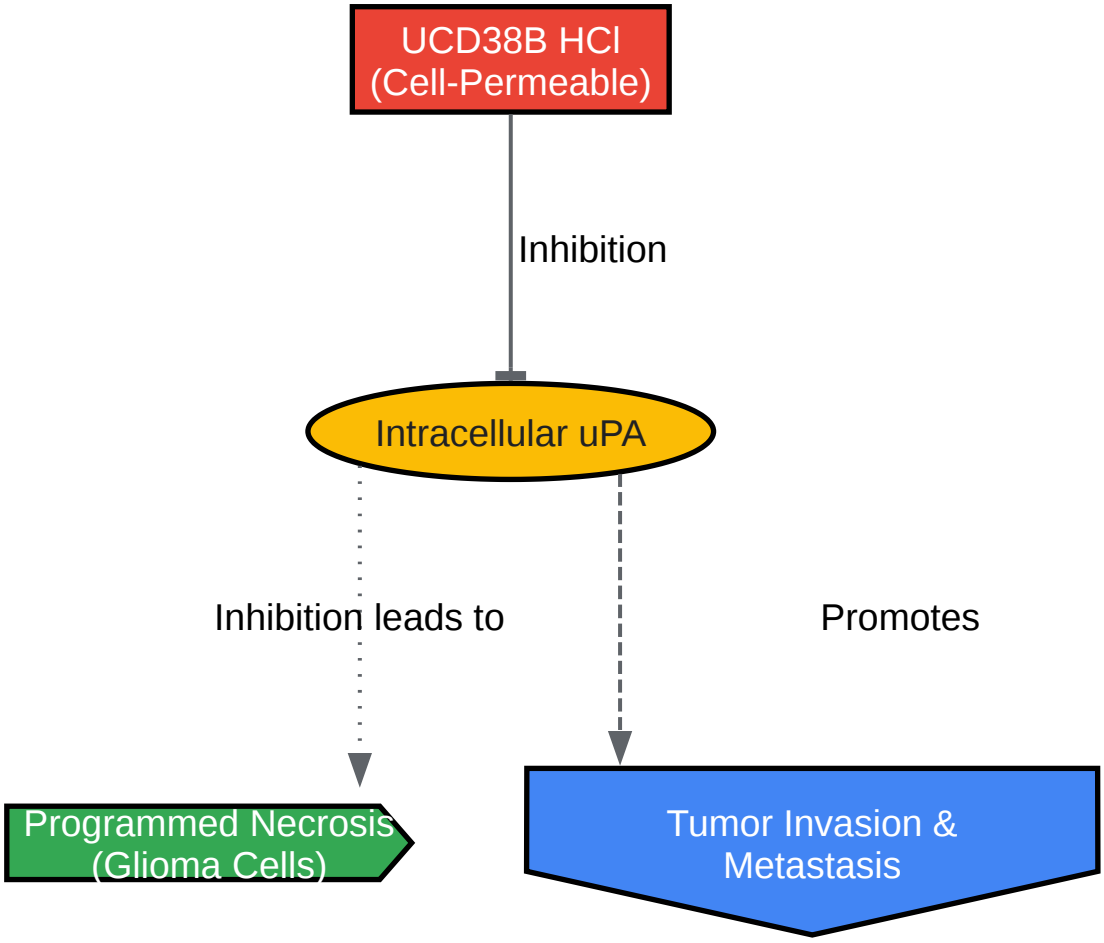

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Caption: **UCD38B HCl** inhibits intracellular uPA, leading to programmed necrosis in glioma cells and preventing tumor invasion.

Quantitative Data Summary

The efficacy of an inhibitor is quantified by metrics such as the half-maximal inhibitory concentration (IC_{50}). While specific IC_{50} values for **UCD38B HCl** against uPA are not consistently reported across public domains, its biological activity is well-established. Researchers should determine the IC_{50} empirically in their specific assay system.

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Parameter	Value	Cell Line/System
Molecular Weight	414.25 g/mol [1]	N/A
Target	uPA[1]	N/A
Reported Effect	Induces programmed necrosis[1]	High-Grade Glioma Cells

Experimental Protocols

Adherence to rigorous and validated protocols is essential for reproducible results. The following sections provide field-proven methodologies for working with **UCD38B HCl**.

Preparation of a 10 mM Stock Solution

Causality: A concentrated stock solution is prepared to minimize the volume of solvent (typically DMSO) added to cell culture media, as high concentrations of DMSO can be cytotoxic. A 10 mM stock is a standard concentration for convenient downstream dilution.

Materials:

- **UCD38B HCl** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- Calculate Mass: Determine the mass of **UCD38B HCl** needed. For 1 mL of a 10 mM solution:
  - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)

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- Mass = 0.010 mol/L × 0.001 L × 414.25 g/mol × 1000 mg/g = 4.14 mg

- Weighing: Accurately weigh 4.14 mg of **UCD38B HCl** powder and place it into a sterile microcentrifuge tube.

- Solubilization: Add 1 mL of anhydrous DMSO to the tube.

- Mixing: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief, gentle warming in a 37°C water bath can aid dissolution if necessary.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Store at -20°C or -80°C for long-term stability.

General Workflow for a Cell-Based Assay

This diagram outlines a typical workflow for evaluating the effect of **UCD38B HCl** on a cancer cell line.

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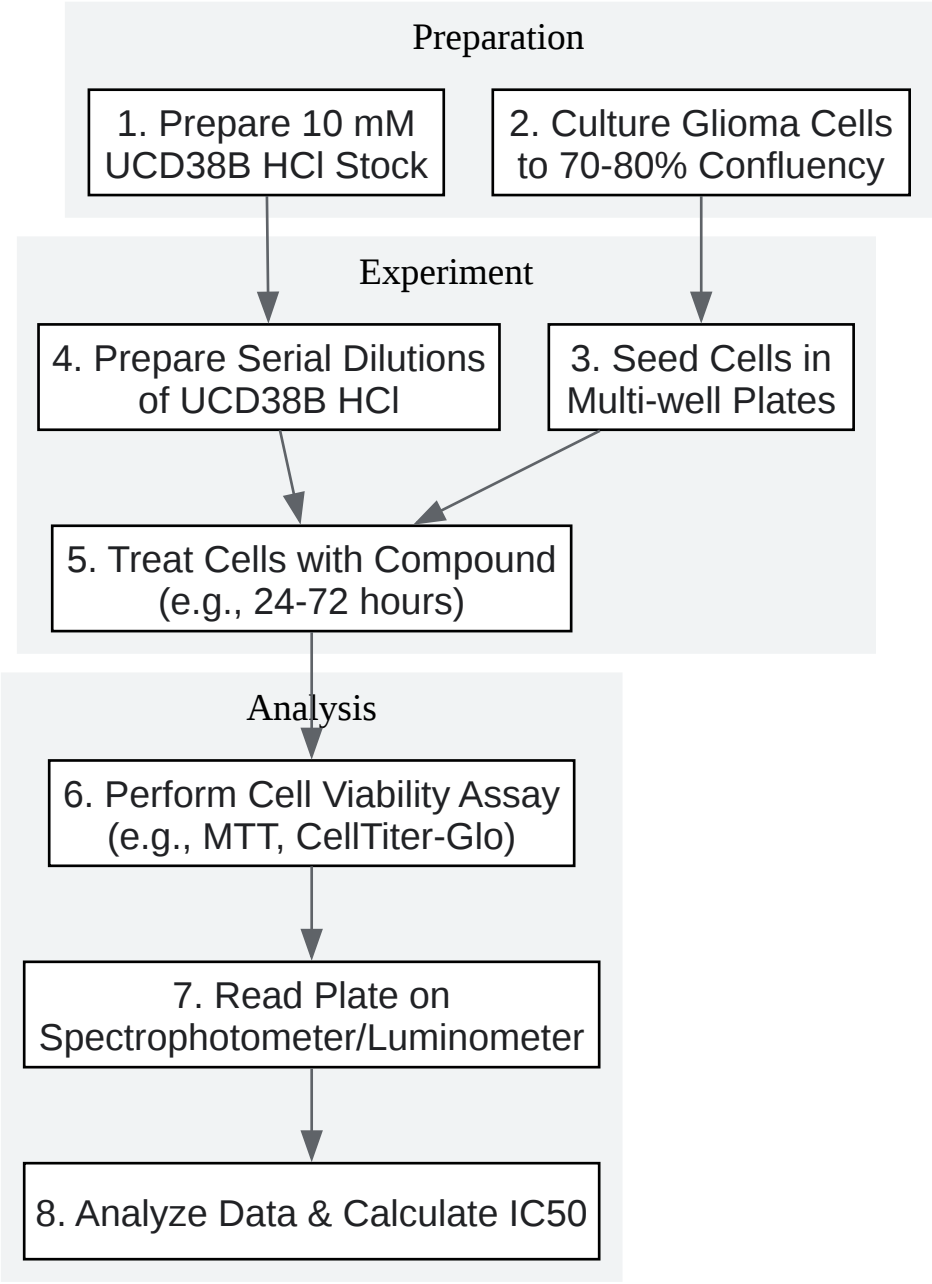

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Caption: Standard workflow for assessing the cytotoxic/necrotic effects of **UCD38B HCl** on cultured cells.

Conclusion and Future Directions

UCD38B HCl is a valuable research tool for investigating non-apoptotic cell death pathways and the role of uPA in cancer biology, particularly in aggressive brain tumors. Its unique

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mechanism of inducing programmed necrosis offers a promising strategy to overcome resistance to apoptosis-based therapies. Future research should focus on elucidating the precise molecular signaling cascade downstream of uPA inhibition that leads to this form of cell death, as well as exploring its efficacy in in vivo models and potential for combination therapies.

References

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